

Application Note and Protocol: Preparation of Giffonin R Stock Solution in DMSO

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Compound of Interest

Compound Name: Giffonin R

Cat. No.: B13383195

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Audience: Researchers, scientists, and drug development professionals.

Purpose: This document provides a detailed protocol for the preparation of a stock solution of **Giffonin R** in Dimethyl Sulfoxide (DMSO). Adherence to this protocol will help ensure the accuracy, reproducibility, and reliability of experimental results involving **Giffonin R**.

Introduction

Giffonin R is a natural product isolated from the herbs of *Corylus avellana*.^[1] It belongs to the class of phenols and has a molecular weight of 292.33 g/mol and a molecular formula of C₁₉H₁₆O₃.^[1] As with many natural products, accurate and consistent preparation of stock solutions is crucial for its use in various biological and chemical assays. Dimethyl Sulfoxide (DMSO) is a highly polar aprotic solvent that is widely used as a vehicle for dissolving a broad range of organic compounds for in vitro and in vivo studies.^[2] This document outlines the necessary steps to prepare a **Giffonin R** stock solution in DMSO, ensuring its stability and proper storage for experimental use.

Quantitative Data Summary

The following table summarizes the key quantitative data for **Giffonin R**.

Parameter	Value	Reference
Molecular Weight	292.33 g/mol	[1]
Molecular Formula	C19H16O3	[1]
Recommended Solvent	Dimethyl Sulfoxide (DMSO)	General Practice
CAS Number	Not specified	N/A

Experimental Protocol: Preparation of a 10 mM Giffonin R Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **Giffonin R** in DMSO. This concentration is a common starting point for many cell-based assays and can be serially diluted to the desired final concentration in the appropriate cell culture medium or buffer.

Materials:

- **Giffonin R** (solid powder)
- Anhydrous/Molecular biology grade Dimethyl Sulfoxide (DMSO)
- Microcentrifuge tubes (e.g., 1.5 mL or 2 mL)
- Calibrated analytical balance
- Pipettes and sterile, filtered pipette tips
- Vortex mixer
- Optional: Water bath or sonicator

Procedure:

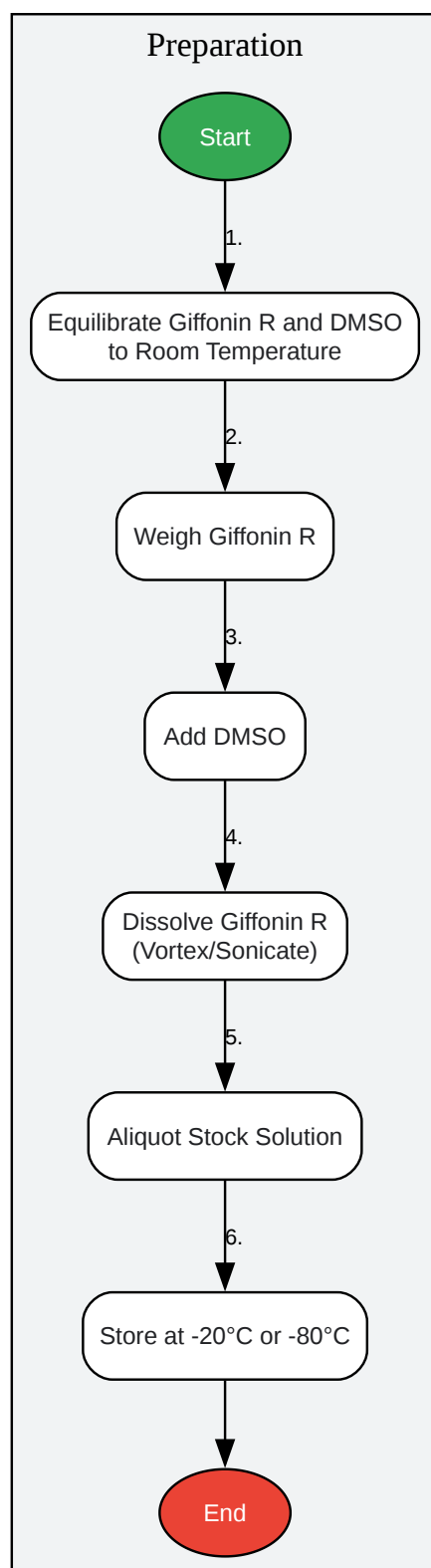
- **Equilibrate Reagents:** Allow the vial of **Giffonin R** powder and the bottle of DMSO to come to room temperature before opening to prevent condensation of moisture.
- **Weigh Giffonin R:**

- Tare a clean, dry microcentrifuge tube on the analytical balance.
- Carefully weigh out a precise amount of **Giffonin R** powder into the tared tube. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 2.923 mg of **Giffonin R**.
 - Calculation:
 - Desired Concentration (M) = 0.010 mol/L
 - Desired Volume (L) = 0.001 L
 - Molecular Weight (g/mol) = 292.33 g/mol
 - Mass (g) = Molarity (mol/L) x Volume (L) x Molecular Weight (g/mol)
 - Mass (g) = 0.010 mol/L x 0.001 L x 292.33 g/mol = 0.002923 g = 2.923 mg
- Add DMSO:
 - Using a calibrated pipette, add the calculated volume of DMSO to the microcentrifuge tube containing the **Giffonin R** powder. To prepare 1 mL of stock solution, add 1 mL of DMSO.
- Dissolve **Giffonin R**:
 - Cap the tube tightly and vortex the solution for 1-2 minutes to facilitate dissolution.
 - Visually inspect the solution to ensure that all of the solid has dissolved. If necessary, gentle warming in a 37°C water bath or brief sonication can be used to aid dissolution. Avoid excessive heating.
- Aliquot and Store:
 - Once the **Giffonin R** is completely dissolved, aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes. This will prevent repeated freeze-thaw cycles which can degrade the compound.
 - Label each aliquot clearly with the compound name, concentration, solvent, and date of preparation.

- Store the aliquots at -20°C or -80°C for long-term storage. For short-term storage (a few days), 4°C may be acceptable, but refer to any compound-specific stability data if available.

Visualization of Experimental Workflow

The following diagram illustrates the workflow for preparing the **Giffonin R** stock solution.



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Caption: Workflow for **Giffonin R** Stock Solution Preparation.

Safety Precautions

- Always wear appropriate personal protective equipment (PPE), including a lab coat, safety glasses, and gloves, when handling **Giffonin R** and DMSO.
- DMSO can facilitate the absorption of other chemicals through the skin. Handle with caution.
- Perform all weighing and handling of **Giffonin R** powder in a well-ventilated area or a chemical fume hood to avoid inhalation.
- Consult the Safety Data Sheet (SDS) for **Giffonin R** and DMSO for detailed safety information.

Stability and Storage Recommendations

While specific stability data for **Giffonin R** in DMSO is not readily available, general best practices for similar compounds suggest the following:

- Long-term Storage: For long-term storage, it is recommended to store the stock solution in tightly sealed aliquots at -80°C.
- Short-term Storage: For short-term storage (up to one week), -20°C is generally acceptable.
- Freeze-Thaw Cycles: Avoid repeated freeze-thaw cycles as this can lead to the degradation of the compound. Aliquoting into single-use volumes is highly recommended.
- Light Sensitivity: Protect the stock solution from light by storing it in amber-colored tubes or by wrapping the tubes in aluminum foil.

It is always advisable to perform a quality control check (e.g., by HPLC) if the stock solution has been stored for an extended period or if there are concerns about its stability.

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References

- 1. medchemexpress.com [medchemexpress.com]
- 2. Dimethyl Sulfoxide | (CH₃)₂SO | CID 679 - PubChem [pubchem.ncbi.nlm.nih.gov]
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